

# Flonicamid: A Comparative Analysis of Cross-Resistance with Conventional Insecticides

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## Compound of Interest

Compound Name: *Flonicamid*

Cat. No.: *B1672840*

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A deep dive into the cross-resistance profile of **Flonicamid**, a unique feeding blocker, reveals a significant lack of cross-resistance with major conventional insecticide classes. This attribute positions **Flonicamid** as a valuable tool in insecticide resistance management (IRM) programs, particularly for controlling sucking pests like aphids and whiteflies.

**Flonicamid**, classified by the Insecticide Resistance Action Committee (IRAC) in Group 29, possesses a novel mode of action that distinguishes it from conventional insecticides such as organophosphates, carbamates, pyrethroids, and neonicotinoids.<sup>[1][2][3]</sup> It rapidly inhibits the feeding behavior of target insects, leading to starvation and death.<sup>[1][3]</sup> This unique mechanism is a key factor in the general absence of cross-resistance with other insecticide groups.

## Quantitative Cross-Resistance Studies

While many sources assert the lack of cross-resistance, detailed quantitative studies are limited. However, a key study on a **flonicamid**-resistant strain of the house fly, *Musca domestica*, provides valuable insights into its cross-resistance potential.

## Cross-Resistance in Flonicamid-Resistant *Musca domestica*

A laboratory-selected strain of *Musca domestica* (Flonica-RS), which developed a 57.73-fold resistance to **flonicamid**, was tested for cross-resistance to several other insecticides. The results, summarized in the table below, demonstrate negative to very low cross-resistance,

indicating that the mechanisms conferring resistance to **flonicamid** in this strain do not confer resistance to the other tested insecticides.

Insecticide	Class	LC50 (mg/L) - Susceptible Strain (SS)	LC50 (mg/L) - Flonicamid- Resistant Strain (Flonica-RS)	Resistance Ratio (RR)
Flonicamid	Pyridinecarboxa mide	18.74	1081.37	57.73
Sulfoxaflor	Sulfoximine	-	-	0.10 (Negative)
Clothianidin	Neonicotinoid	-	-	0.50 (Negative)
Thiamethoxam	Neonicotinoid	-	-	2.02
Spinetoram	Spinosyn	-	-	4.68
Flubendiamide	Diamide	-	-	4.71

Data sourced from Khan et al. (2021).

## Cross-Resistance in Target Pests: Aphids and Whiteflies

For the primary target pests of **flonicamid**, such as the green peach aphid (*Myzus persicae*) and the whitefly (*Bemisia tabaci*), the evidence for a lack of cross-resistance is largely qualitative, based on its unique mode of action. Studies have shown that field populations of *Myzus persicae* with resistance to organophosphates, carbamates, pyrethroids, and neonicotinoids remain susceptible to **flonicamid**.

One study on a field population of *Myzus persicae* from China did report the first instance of field-evolved resistance to **flonicamid**, with a resistance ratio of 5.8. However, this study did not investigate cross-resistance to other insecticide classes in this **flonicamid**-resistant population.

Similarly, while resistance to **flonicamid** has been induced in laboratory populations of *Bemisia tabaci*, data on cross-resistance to conventional insecticides in these resistant strains is not readily available in the reviewed literature. The general consensus remains that due to its distinct target site, cross-resistance is not expected.

## Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. Below are summaries of the key experimental protocols used in the cited cross-resistance and resistance mechanism studies.

## Insecticide Bioassays

**Objective:** To determine the susceptibility of insect populations to different insecticides and to quantify the level of resistance.

### 1. Leaf-Dip Bioassay (for Aphids and Whiteflies):

- **Preparation of Insecticide Solutions:** Serial dilutions of the technical grade or formulated insecticide are prepared in a suitable solvent (e.g., water with a non-ionic surfactant).
- **Treatment of Leaf Discs:** Leaf discs from the host plant (e.g., cabbage for *Myzus persicae*, cotton for *Bemisia tabaci*) are immersed in the insecticide solutions for a specified time (e.g., 10-15 seconds).
- **Exposure of Insects:** The treated leaf discs are air-dried and placed in petri dishes or ventilated containers. A known number of adult or nymphal insects are then transferred onto the leaf discs.
- **Mortality Assessment:** Mortality is assessed after a specific period (e.g., 48-72 hours). Insects that are unable to move when prodded with a fine brush are considered dead.
- **Data Analysis:** The mortality data is subjected to probit analysis to calculate the lethal concentration required to kill 50% of the test population (LC50). The resistance ratio (RR) is calculated by dividing the LC50 of the resistant strain by the LC50 of a susceptible reference strain.

## 2. Adult Vial Test (for *Musca domestica*):

- **Preparation of Vials:** The inner surfaces of glass vials are coated with a solution of the insecticide in a volatile solvent like acetone. The solvent is then allowed to evaporate, leaving a uniform film of the insecticide.
- **Insect Exposure:** A known number of adult house flies are introduced into the treated vials.
- **Mortality Assessment:** Mortality is recorded at specified time intervals.
- **Data Analysis:** Similar to the leaf-dip bioassay, LC50 values and resistance ratios are determined.

## Biochemical Assays for Resistance Mechanisms

**Objective:** To identify the potential enzymatic mechanisms contributing to insecticide resistance, such as increased metabolism by detoxification enzymes.

### 1. Cytochrome P450 Monooxygenase Activity Assay:

- **Principle:** Measures the activity of P450 enzymes, which are often involved in the oxidative detoxification of insecticides.
- **Procedure:**
  - Individual insects are homogenized in a buffer solution.
  - The homogenate is centrifuged to obtain the microsomal fraction.
  - A substrate that produces a fluorescent or colored product upon oxidation by P450s (e.g., 7-ethoxycoumarin) is added.
  - The rate of product formation is measured using a spectrophotometer or fluorometer.

### 2. Glutathione S-Transferase (GST) Activity Assay:

- **Principle:** Measures the activity of GSTs, which detoxify insecticides by conjugating them with glutathione.

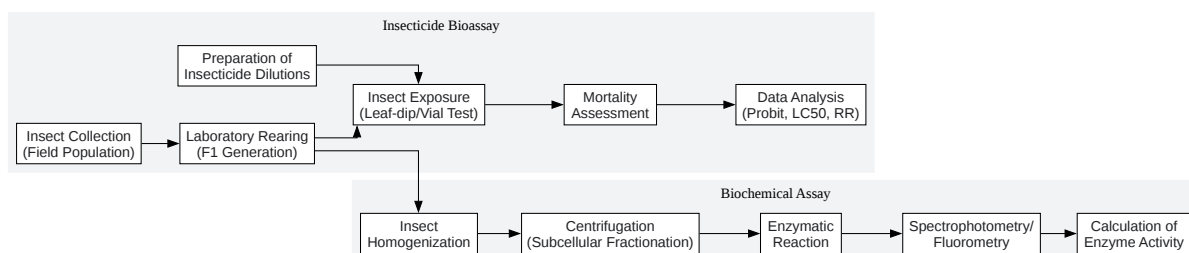
- Procedure:
  - Insect homogenates are prepared as described above.
  - The homogenate is incubated with glutathione and a substrate like 1-chloro-2,4-dinitrobenzene (CDNB).
  - The formation of the resulting conjugate is measured spectrophotometrically.

### 3. Carboxylesterase (CarE) Activity Assay:

- Principle: Measures the activity of CarEs, which hydrolyze ester-containing insecticides.
- Procedure:
  - Insect homogenates are prepared.
  - The homogenate is incubated with a substrate such as  $\alpha$ -naphthyl acetate or  $\beta$ -naphthyl acetate.
  - The product of the hydrolysis reaction is measured spectrophotometrically after reacting with a colorimetric reagent.

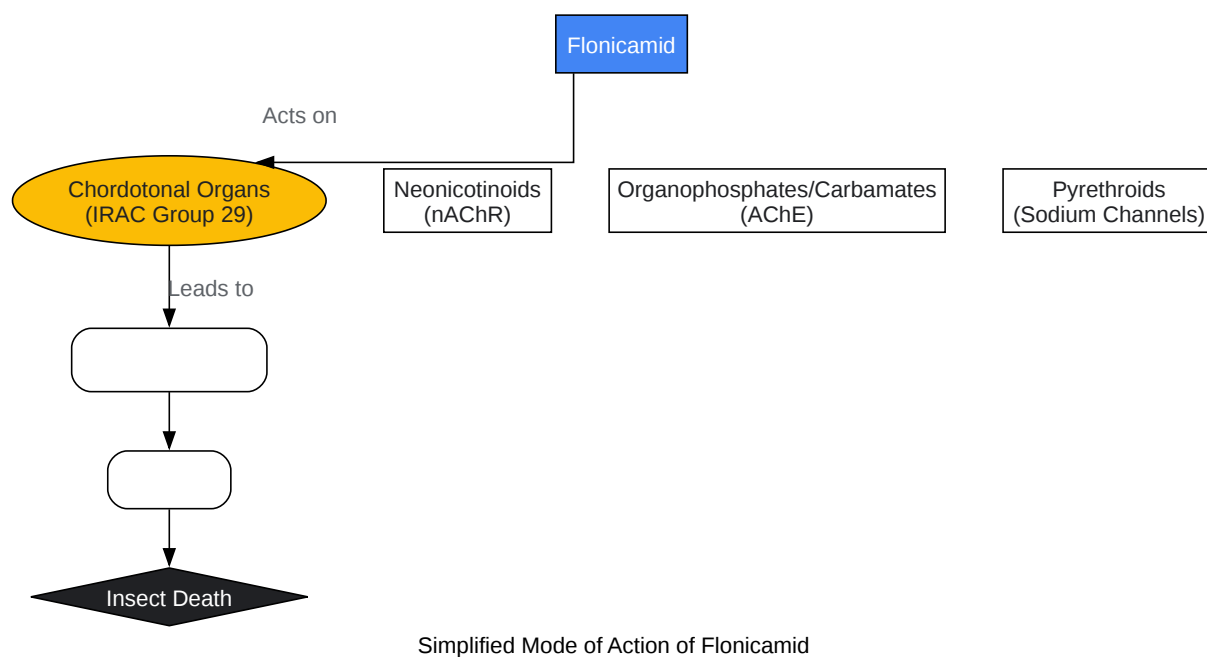
## Visualizing the Workflow and Concepts

To better illustrate the processes and relationships described, the following diagrams have been generated using the DOT language.



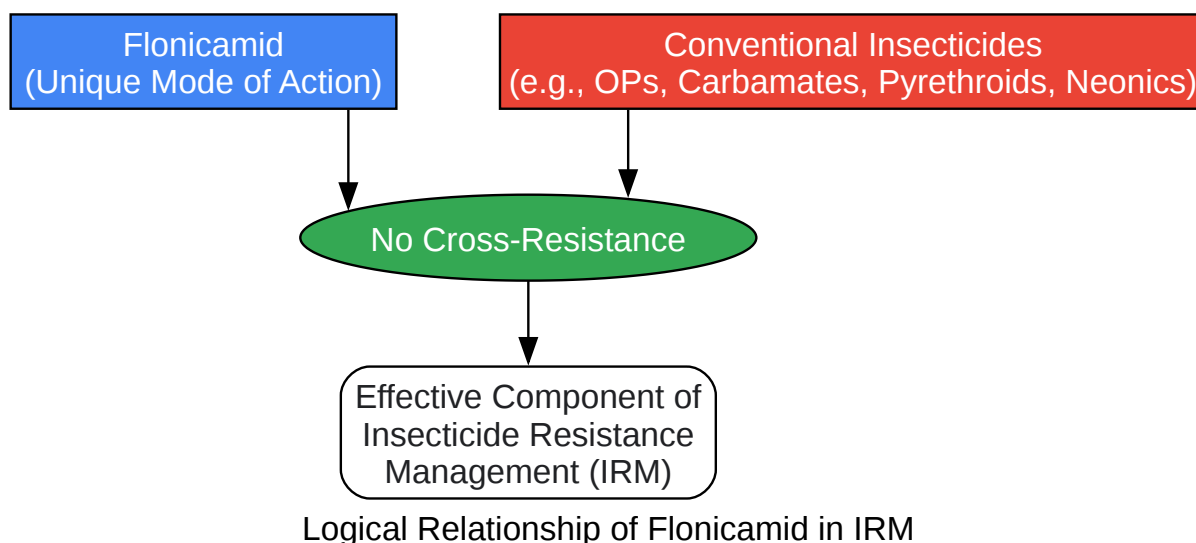
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Caption: Experimental workflow for cross-resistance studies.



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Caption: Simplified mode of action of **Flonicamid**.



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Caption: **Flonicamid**'s role in insecticide resistance management.

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## References

- 1. iskweb.co.jp [iskweb.co.jp]
- 2. News - Development status and characteristics of flonicamid [sentonpharm.com]
- 3. researchgate.net [researchgate.net]
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